

2-Methoxyisonicotinohydrazide chemical properties

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Compound of Interest

Compound Name: 2-Methoxyisonicotinohydrazide

Cat. No.: B099707

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Technical Guide: 2-Methoxyisonicotinohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, a putative synthesis protocol, and the potential biological context of **2-Methoxyisonicotinohydrazide**.

The information is intended to support research and development activities involving this compound.

Core Chemical Properties

2-Methoxyisonicotinohydrazide is a derivative of isonicotinic acid, featuring a methoxy group at the 2-position of the pyridine ring and a hydrazide functional group. These structural features are anticipated to influence its chemical reactivity and biological activity.

Property	Value	Source
CAS Number	19353-97-0	--INVALID-LINK--[1]
Molecular Formula	C ₇ H ₉ N ₃ O ₂	--INVALID-LINK--[1]
Molecular Weight	167.17 g/mol	--INVALID-LINK--[2]
Melting Point	135-137 °C	--INVALID-LINK--[2]
Boiling Point	Data not available	
Appearance	White to off-white solid (predicted)	
Solubility	Expected to have some solubility in polar organic solvents like methanol, ethanol, and DMSO. Low solubility in nonpolar solvents and likely limited solubility in water.	General chemical principles
SMILES	COC1=NC=CC(=C1)C(=O)NN	
IUPAC Name	2-methoxypyridine-4-carbohydrazide	IUPAC Nomenclature
Synonyms	2-methoxy-4-pyridinecarboxylic acid hydrazide	

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Methoxyisonicotinohydrazide** is not readily available in the cited literature, a standard and reliable method can be extrapolated from the synthesis of other isonicotinic acid hydrazides. The most common route involves the hydrazinolysis of a corresponding ester, such as methyl 2-methoxyisonicotinate.

Objective: To synthesize **2-Methoxyisonicotinohydrazide** from methyl 2-methoxyisonicotinate.

Materials:

- Methyl 2-methoxyisonicotinate
- Hydrazine hydrate (80-100%)
- Ethanol (or Methanol)
- Dichloromethane
- Hexane
- Anhydrous sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and hotplate
- Rotary evaporator
- Thin-layer chromatography (TLC) apparatus

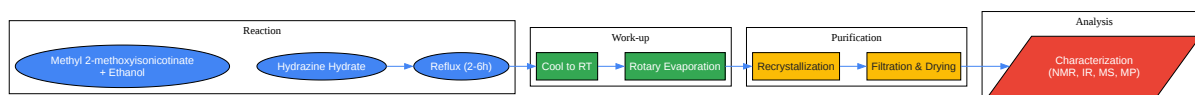
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve methyl 2-methoxyisonicotinate in ethanol (approximately 10-20 mL per gram of ester).
- **Addition of Hydrazine:** To the stirred solution, add an excess of hydrazine hydrate (typically 2-5 equivalents).
- **Reflux:** Heat the reaction mixture to reflux (the boiling point of the solvent, around 78 °C for ethanol). The progress of the reaction should be monitored by TLC, observing the disappearance of the starting ester spot and the appearance of the more polar product spot. The reaction is typically complete within 2-6 hours.
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the solvent and excess hydrazine hydrate under reduced pressure

using a rotary evaporator.

- Purification:
 - The crude product can often be purified by recrystallization. A suitable solvent system would likely be an ethanol/water or dichloromethane/hexane mixture.
 - Alternatively, the crude solid can be triturated with a solvent in which the product is sparingly soluble but the impurities are soluble (e.g., diethyl ether or cold ethanol).
 - The purified solid is then collected by vacuum filtration, washed with a small amount of cold solvent, and dried under vacuum.
- Characterization: The identity and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry. The melting point should also be determined and compared to the literature value.

Experimental Workflow Diagram



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Caption: General workflow for the synthesis of **2-Methoxyisonicotinohydrazide**.

Biological Activity Context

Specific studies on the biological activity or signaling pathways of **2-Methoxyisonicotinohydrazide** are not prominent in the current literature. However, its structural similarity to isoniazid (isonicotinic acid hydrazide), a cornerstone drug in the treatment of tuberculosis, provides a strong basis for predicting its potential biological activities.

- **Antitubercular Potential:** Isoniazid is a prodrug activated by the mycobacterial enzyme KatG. The activated form then inhibits the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall. It is plausible that **2-Methoxyisonicotinohydrazide** could act as a similar prodrug. The methoxy group may alter the compound's lipophilicity, potentially affecting its uptake by *Mycobacterium tuberculosis*. It could also influence the electronic properties of the pyridine ring, which might impact its interaction with the activating enzyme.
- **Anticancer Activity:** Numerous derivatives of isoniazid have been investigated for their anticancer properties. These compounds, often in the form of hydrazones, have shown cytotoxicity against various cancer cell lines. The proposed mechanisms often involve the generation of reactive oxygen species, chelation of essential metal ions, or inhibition of key enzymes involved in cancer cell proliferation. Therefore, **2-Methoxyisonicotinohydrazide** could serve as a valuable scaffold for the development of novel anticancer agents.
- **Other Potential Activities:** The hydrazide and pyridine moieties are common pharmacophores found in a wide range of biologically active molecules. Derivatives of isoniazid have been reported to possess antibacterial, antifungal, anti-inflammatory, and anticonvulsant activities. The introduction of a methoxy group could modulate these activities, potentially leading to new therapeutic applications.

Further research is required to elucidate the specific biological targets and mechanisms of action of **2-Methoxyisonicotinohydrazide**. Screening against various microbial strains and cancer cell lines would be a logical first step in exploring its therapeutic potential.

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References

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